

"Methyl-1,2-cyclopentene oxide molecular weight"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl-1,2-cyclopentene oxide

Cat. No.: B094717

[Get Quote](#)

An In-depth Technical Guide to **Methyl-1,2-cyclopentene oxide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl-1,2-cyclopentene oxide**, a valuable intermediate in organic synthesis. The document details its chemical and physical properties, spectroscopic data, synthesis protocols, and key reactions, presenting the information in a structured and accessible format for researchers and professionals in drug development and chemical sciences.

Compound Identification and Properties

Methyl-1,2-cyclopentene oxide is a cyclic ether with the chemical formula $C_6H_{10}O$.^{[1][2][3]} It is also known by its CAS number 16240-42-9.^{[1][2][3]}

Physicochemical Properties

The key physical and chemical properties of **Methyl-1,2-cyclopentene oxide** are summarized in the table below.

Property	Value
Molecular Formula	C6H10O[1][2][3]
Molecular Weight	98.145 g/mol [1]
CAS Number	16240-42-9[1][2][3]
Boiling Point	113 °C[1]
Density	0.914 g/mL at 25°C[1][4]
Refractive Index	1.431[1]
Melting Point	Not available

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Methyl-1,2-cyclopentene oxide**.

Spectroscopy	Data
¹ H NMR (400 MHz, CDCl ₃ , Predicted)	δ 3.42 (s, 1H), 1.81-1.99 (m, 2H), 1.38-1.65 (m, 4H), 1.42 (s, 3H)[4]

Synthesis of Methyl-1,2-cyclopentene oxide

The primary method for the synthesis of **Methyl-1,2-cyclopentene oxide** is the epoxidation of 1-methylcyclopentene. This reaction is typically carried out using a peroxy acid, such as meta-chloroperoxybenzoic acid (mCPBA) or peracetic acid (CH₃CO₃H).[5] The reaction proceeds via a free-radical mechanism.[5]

Experimental Protocol: Epoxidation of 1-Methylcyclopentene

This protocol describes a general procedure for the synthesis of **Methyl-1,2-cyclopentene oxide**.

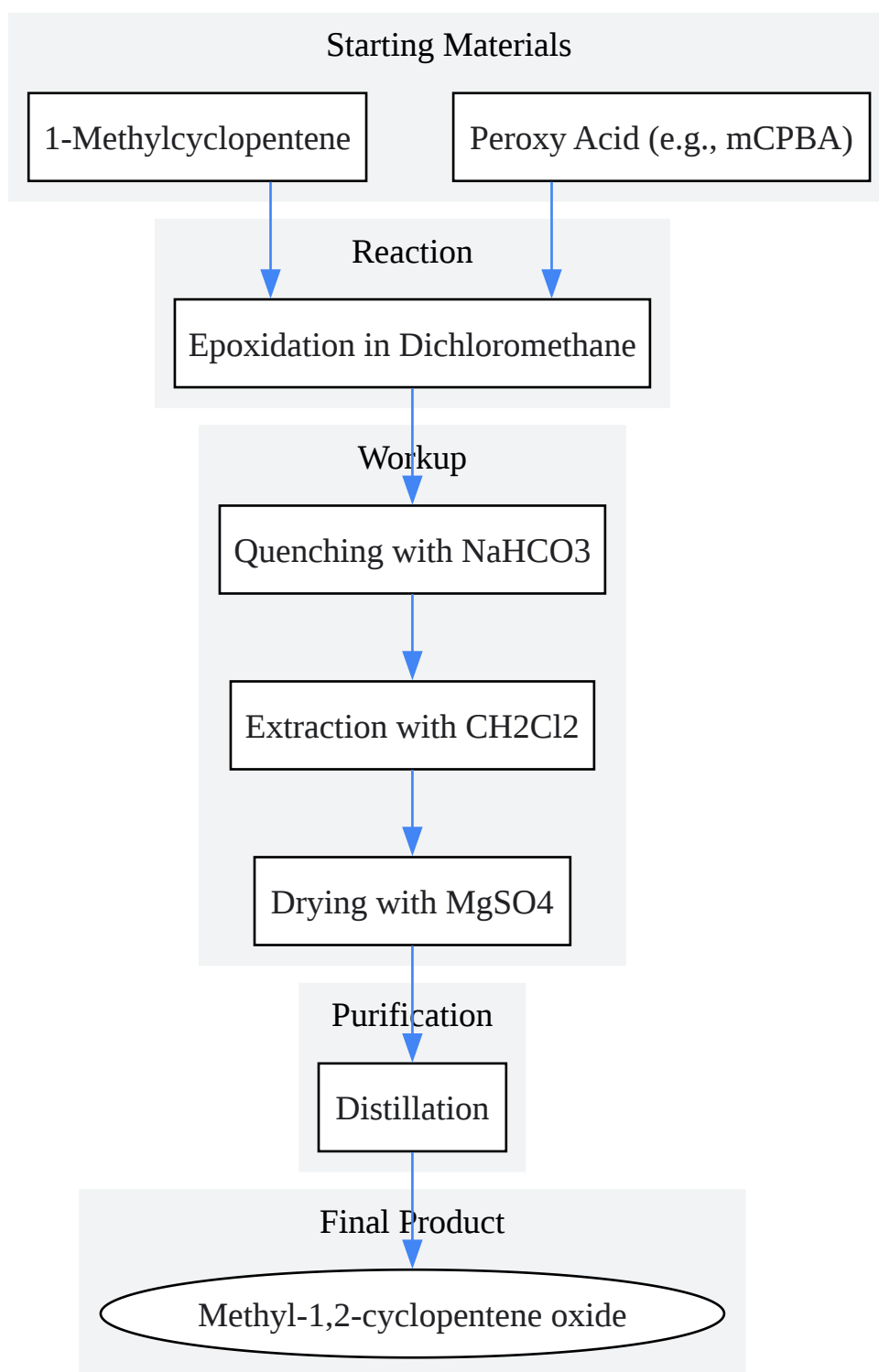
Materials:

- 1-methylcyclopentene
- meta-Chloroperoxybenzoic acid (mCPBA) or Peracetic Acid ($\text{CH}_3\text{CO}_3\text{H}$)
- Dichloromethane (CH_2Cl_2) or other suitable aprotic solvent
- Saturated sodium bicarbonate solution (NaHCO_3)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve 1-methylcyclopentene in dichloromethane in a round-bottom flask, and cool the solution in an ice bath.
- Slowly add a solution of the peroxy acid (e.g., mCPBA) in dichloromethane to the stirred solution of 1-methylcyclopentene.
- Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
- Quench the reaction by adding a saturated solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with saturated sodium chloride solution.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- Purify the crude product by distillation under reduced pressure to obtain pure **Methyl-1,2-cyclopentene oxide**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Methyl-1,2-cyclopentene oxide**.

Chemical Reactivity and Applications

Methyl-1,2-cyclopentene oxide is a reactive intermediate that can undergo various chemical transformations, primarily involving the ring-opening of the epoxide. These reactions are valuable in the synthesis of more complex molecules.

Key Reactions

The epoxide ring of **Methyl-1,2-cyclopentene oxide** is susceptible to nucleophilic attack, leading to a variety of functionalized cyclopentane derivatives.

Experimental Protocol: Nucleophilic Ring-Opening with Sodium Cyanide

This protocol outlines a representative ring-opening reaction.

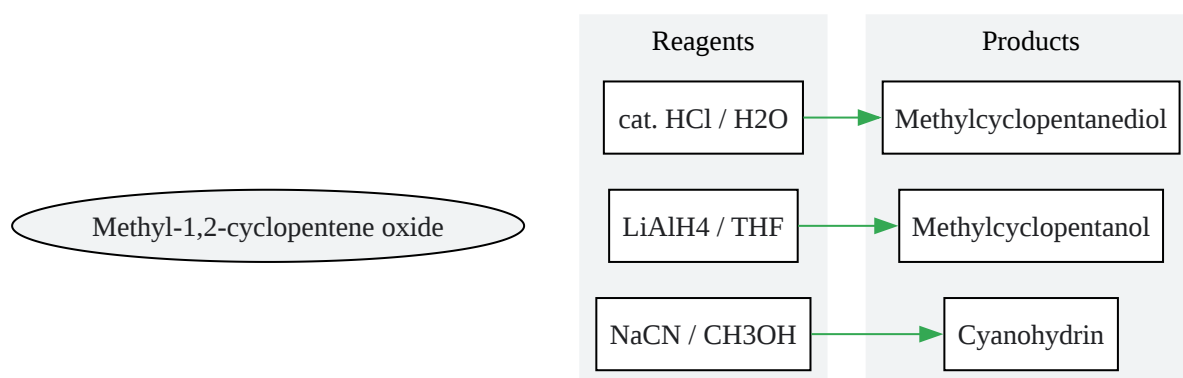
Materials:

- **Methyl-1,2-cyclopentene oxide**
- Sodium cyanide (NaCN)
- Methanol (CH₃OH)
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser

Procedure:

- Dissolve **Methyl-1,2-cyclopentene oxide** in methanol in a round-bottom flask.
- Add sodium cyanide to the solution.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction by TLC.
- After completion, cool the reaction mixture to room temperature.

- Carefully quench the reaction with water and extract the product with a suitable organic solvent (e.g., diethyl ether).
- Wash the combined organic extracts, dry over an anhydrous drying agent, and remove the solvent under reduced pressure.
- Purify the resulting cyanohydrin product by column chromatography or distillation.



[Click to download full resolution via product page](#)

Caption: Key reactions of **Methyl-1,2-cyclopentene oxide**.

Relevance in Drug Development and Research

Epoxides, such as **Methyl-1,2-cyclopentene oxide**, are important building blocks in the synthesis of pharmaceuticals and other biologically active molecules. The ability to introduce functional groups with specific stereochemistry through ring-opening reactions makes them versatile intermediates. While specific applications in drug development for **Methyl-1,2-cyclopentene oxide** are not extensively documented in the public domain, its structural motif is present in various natural products and synthetic compounds of medicinal interest. The parent compound, cyclopentene oxide, is utilized in the preparation of beta-amino alcohols, which are important pharmacophores.^{[6][7]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemsynthesis.com [chemsynthesis.com]
- 2. bocsci.com [bocsci.com]
- 3. 16240-42-9 CAS MSDS (METHYL-1 2-CYCLOPENTENE OXIDE 99) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 1-methyl-1,2-cyclopentene oxide, CAS No. 16240-42-9 - iChemical [ichemical.com]
- 5. youtube.com [youtube.com]
- 6. Page loading... [wap.guidechem.com]
- 7. Cyclopentene oxide | 285-67-6 [chemicalbook.com]
- To cite this document: BenchChem. ["Methyl-1,2-cyclopentene oxide molecular weight"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094717#methyl-1-2-cyclopentene-oxide-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com